Navigating the Landscape of Open-Source .NET OPC Libraries: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*Net-opc*	
Cat. No.:	*B155737*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

In the interconnected world of modern laboratories and industrial processes, seamless data exchange is paramount. The OPC (Open Platform Communications) Unified Architecture (UA) has established itself as a critical standard for secure and reliable data communication. For developers and researchers working within the .NET ecosystem, a variety of open-source libraries provide the tools to build robust OPC UA clients and servers. This guide offers an in-depth technical exploration of the most prominent open-source .NET OPC UA libraries, providing a comparative analysis, detailed experimental protocols for common tasks, and architectural visualizations to facilitate a deeper understanding.

Core Libraries: A Comparative Overview

The open-source landscape for .NET OPC UA development is dominated by two key players: the official reference implementation from the OPC Foundation and a notable community-driven alternative.

- OPCFoundation.NetStandard: This is the official and most comprehensive open-source OPC UA stack from the OPC Foundation.[1] It serves as the reference implementation of the OPC UA specifications and is designed for cross-platform development, targeting .NET Framework, .NET Core, and .NET Standard.[1] This library is dual-licensed, with the RCL (Reciprocal Community License) available to OPC Foundation corporate members, allowing for deployment without application code disclosure, and the GPL 2.0 license for others, which requires code disclosure when the software is used.[2]

- LibUA: A community-driven, open-source OPC UA client and server library for both .NET Framework and .NET Core.[3] It is available under the Apache 2.0 license, which permits free commercial use, modification, and distribution.[3] LibUA is recognized for its low overhead and has been tested in industrial applications with a variety of commercial UA servers and clients.[3]

Data Presentation: Library Feature Comparison

Feature	OPCFoundation.NetStandard	LibUA
Maintainer	OPC Foundation	nauful
License	Dual-licensed: RCL for OPC Foundation Members, GPL 2.0 for others[2]	Apache 2.0[3]
Supported OPC Specifications	OPC Unified Architecture (UA) [1]	OPC Unified Architecture (UA) [3]
.NET Compatibility	.NET Framework, .NET Core, .NET Standard[1]	.NET Framework, .NET Core[3]
Key Features	- Client & Server capabilities- PubSub support[4]- UA-TCP & HTTPS transports[1]- Reverse Connect[1]- Durable Subscriptions[1]- Comprehensive security profiles (including ECC)[1]	- Client & Server capabilities- Optimized memory buffers- Support for historical data and aggregation[3]- Extensible server address space with access control hooks[3]- Multiple security profiles supported[3]
Nuget Package	OPCFoundation.NetStandard.Opc.Ua[4]	nauful-LibUA-core[3]

Performance Considerations

Direct, standardized performance benchmarks for open-source .NET OPC UA libraries are not readily available. However, anecdotal evidence and feature descriptions provide some insight.

- OPCFoundation.NetStandard: As the reference implementation, it includes performance improvements such as faster binary encoding and decoding, which reduces memory usage and latency.[1] Community discussions suggest that while it is highly capable, achieving high performance for tasks like subscribing to updates every 20ms may require careful implementation.[5] One analysis, while using a Java client, noted similar performance results with the UA.NET stack, achieving a bulk read of 50 integer variables in approximately 3.3 milliseconds.[6]

- LibUA: This library is described as having low overhead for server instances and has been tested with hundreds of clients performing simultaneous historical reads and real-time writes.[3] It also features optimized memory buffers for encoding and decoding large structures, suggesting a focus on performance.[3]

It is important to note that performance is highly dependent on the specific use case, network conditions, and the performance of the OPC UA server itself. For maximum performance, it is generally recommended to use bulk operations for reading and writing multiple variables at once to reduce communication overhead, and to leverage subscriptions for an event-driven approach rather than constant polling.[6] Disabling security features, if permissible within the application's security context, can also increase performance.[6]

Experimental Protocols

The following sections provide detailed methodologies for key experiments using the OPCFoundation.NetStandard library, which is well-documented with available samples from the OPC Foundation.[7]

Protocol 1: Establishing a Secure OPC UA Client Connection

Objective: To create a .NET console application that can securely connect to an OPC UA server endpoint.

Methodology:

- Project Setup: Create a new .NET Core Console application and add the OPCFoundation.NetStandard.Opc.Ua.Client NuGet package.

- Configuration: An ApplicationConfiguration object must be created to define the client's properties. This includes setting the application name, type, and security configuration. The security configuration involves specifying paths for the application's own certificate and the trusted peer certificates.
- Endpoint Discovery: Use the DiscoverEndpoints method of a DiscoveryClient instance to find the available endpoints on the server. The server's discovery URL is required for this step.
- Endpoint Selection: From the discovered endpoints, select one that matches the desired security policy and message security mode.
- Session Creation: Create a Session object using the configured application, the selected endpoint, and an implementation of the IUserIdentity interface for authentication (e.g., AnonymousIdentity or UserIdentity for username/password).
- Session Activation: Call the Open method on the session object to establish the connection with the server. This involves a handshake where application certificates are exchanged and validated.

Protocol 2: Browsing the Server Address Space

Objective: To programmatically navigate the node hierarchy of an OPC UA server to discover available data variables and objects.

Methodology:

- Prerequisites: An active Session object as established in Protocol 1.
- Root Node: Begin the browse operation from a known starting node. The OPC UA specification defines a root ObjectsFolder which serves as a common entry point.
- Browse Request: Use the Browse method of the Session object. This method takes the NodeId of the starting node and allows for the specification of browse parameters, such as the direction (forward, inverse, or both) and the reference types to include.
- Recursive Traversal: The Browse method returns a collection of ReferenceDescription objects. Each of these objects contains information about a target node, including its NodeId

and BrowseName. To traverse the address space, recursively call the Browse method for each returned node of interest (e.g., nodes of the ObjectType).

Protocol 3: Creating a Subscription to Monitor Data Changes

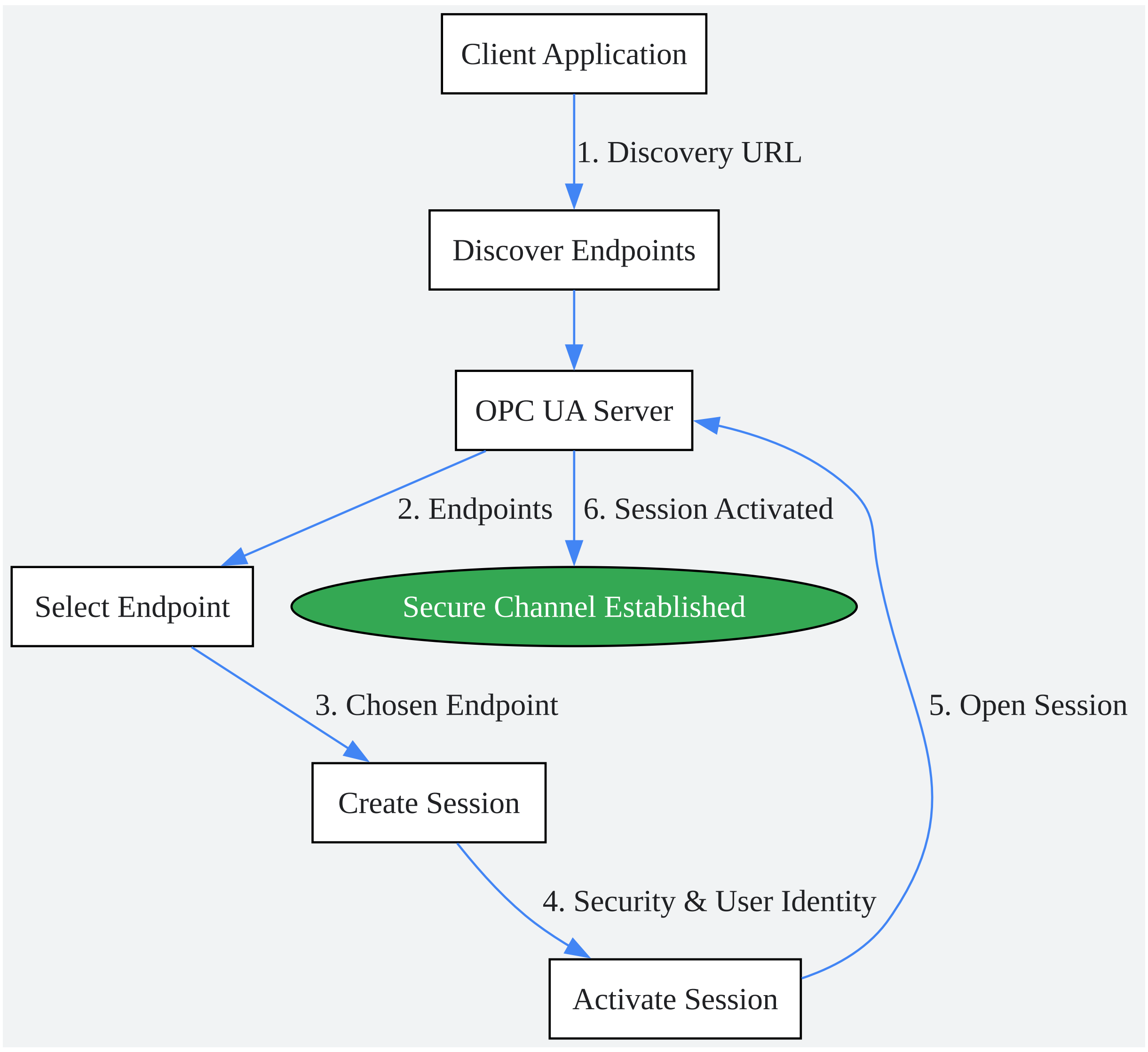
Objective: To receive real-time data updates from the server for a specific set of variables.

Methodology:

- Prerequisites: An active Session object.
- Subscription Creation: Instantiate a Subscription object with the desired publishing interval. The publishing interval determines how often the server sends notifications to the client.
- Monitored Item Creation: For each server variable (node) to be monitored, create a MonitoredItem object. The MonitoredItem requires the NodeId of the variable and can be configured with a sampling interval, which defines how often the server checks the item for changes.
- Event Handling: Attach an event handler to the Notification event of the MonitoredItem. This event handler will be triggered when a data change notification is received from the server.
- Adding Items to Subscription: Add the created MonitoredItem objects to the Subscription's MonitoredItems collection.
- Adding Subscription to Session: Add the Subscription object to the Session's Subscriptions collection to activate it.

Mandatory Visualizations

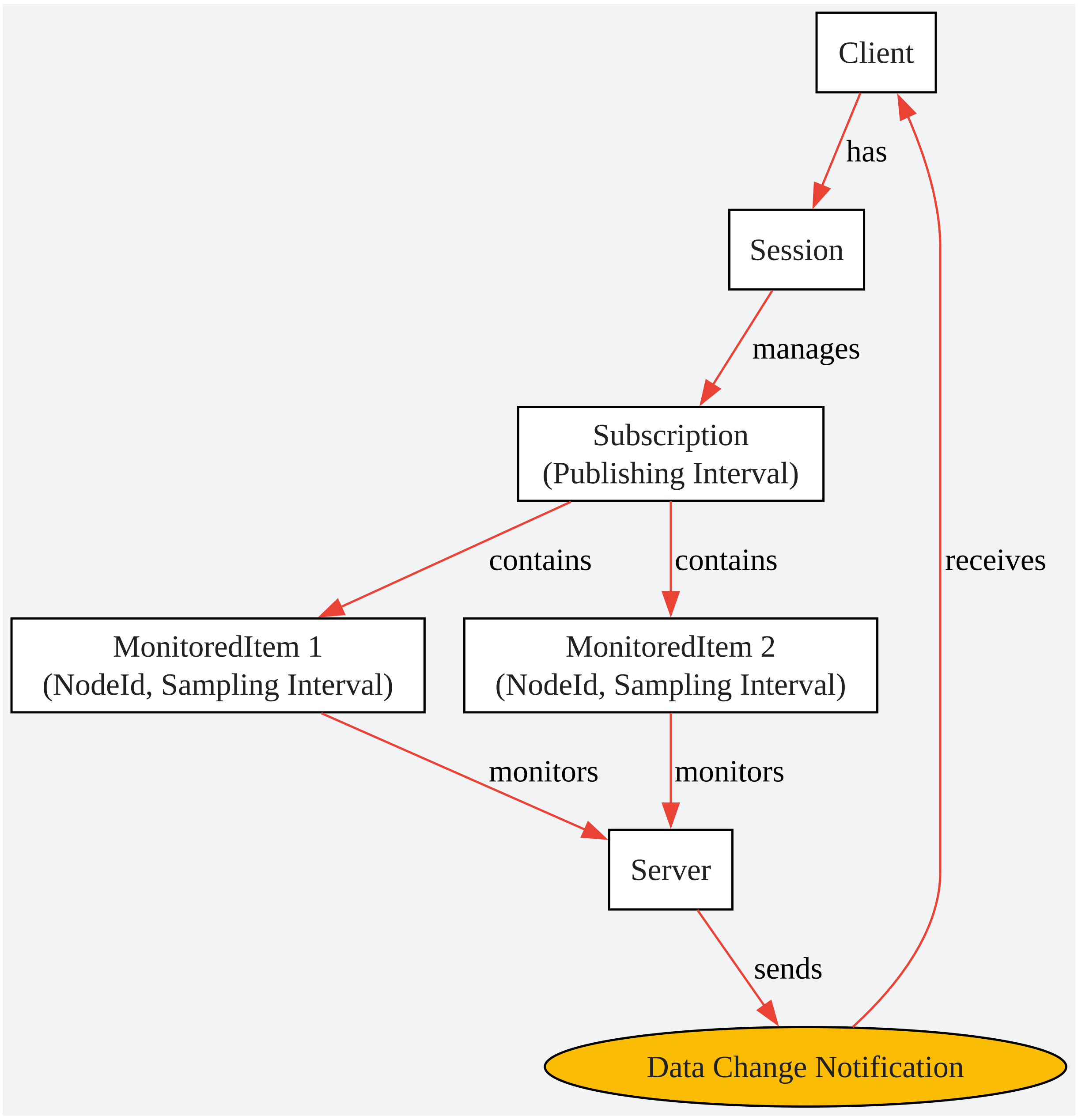
OPC UA Client-Server Communication Workflow



Click to download full resolution via product page

Caption: Workflow for establishing a secure client-server session.

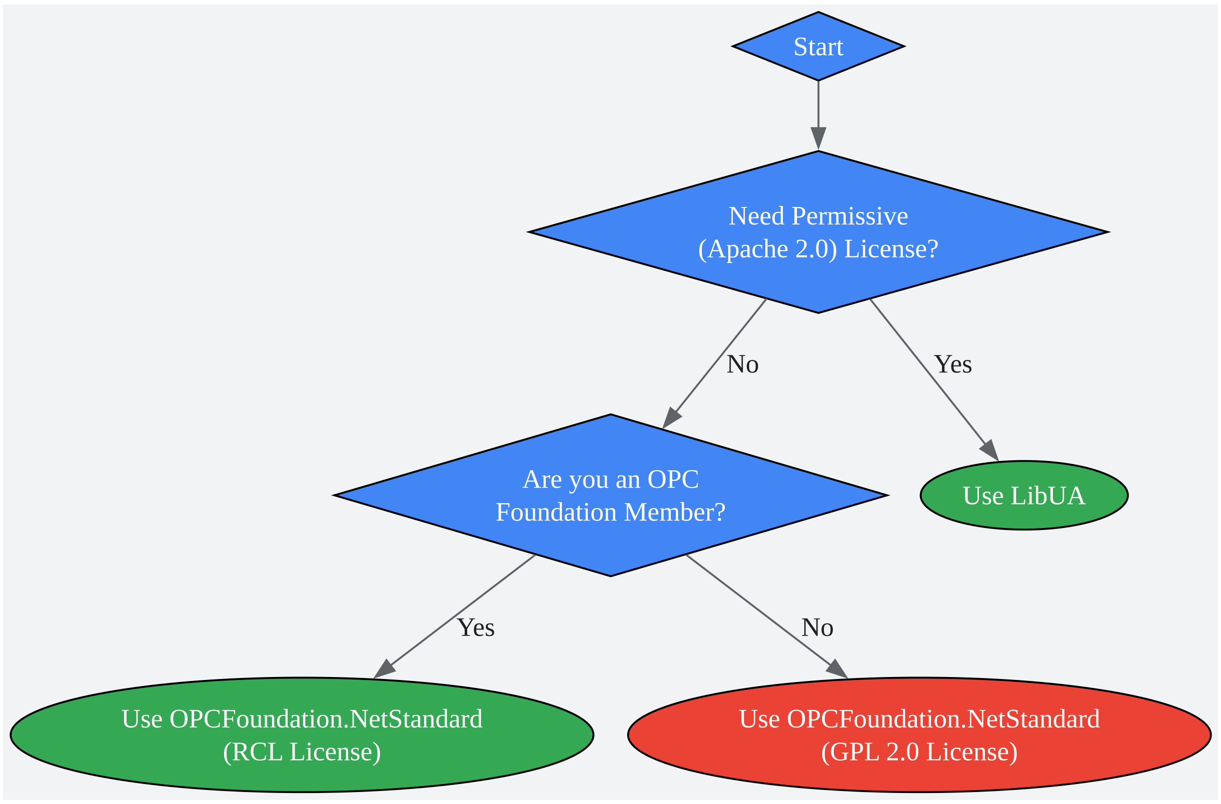
OPC UA Subscription Model


Client
has
Session
manages
Subscription (Publishing Interval)
contains
contains
receives
MonitoredItem 1 (NodeId, Sampling Interval)
MonitoredItem 2 (NodeId, Sampling Interval)
monitors
monitors
Server
sends
Data Change Notification

Click to download full resolution via product page

Caption: Logical relationship of entities in the OPC UA subscription model.

.NET OPC Library Selection Logic


Start
Need Permissive (Apache 2.0) License?
No
Yes
Are you an OPC Foundation Member?
Use LibUA
Yes
No
Use OPCFoundation.NetStandard (RCL License)
Use OPCFoundation.NetStandard (GPL 2.0 License)

Click to download full resolution via product page

Caption: Decision tree for selecting an open-source .NET OPC UA library.

References

- 1. GitHub - OPCFoundation/UA-.NETStandard: OPC Unified Architecture .NET Standard [github.com]
- 2. OPC UA .NET! The official UA .NET Stack and Sample Applications from the OPC Foundation [opcfoundation.github.io]
- 3. GitHub - nauful/LibUA: Open-source OPC UA client and server library [github.com]
- 4. NuGet Gallery | OPCFoundation.NetStandard.Opc.Ua 1.5.377.22 [nuget.org]
- 5. opc ua.net standard subscription performance · Issue #455 · OPCFoundation/UA-.NETStandard · GitHub [github.com]
- 6. schneide.blog [schneide.blog]
- 7. GitHub - OPCFoundation/UA-.NETStandard-Samples [github.com]
- To cite this document: BenchChem. [Navigating the Landscape of Open-Source .NET OPC Libraries: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155737#exploring-open-source-net-opc-libraries]
